

An In-depth Technical Guide to 4-Hydroxy-2,2-dimethylhexan-3-one

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Compound of Interest

Compound Name: 4-Hydroxy-2,2-dimethylhexanal

Cat. No.: B13298217

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A Note to the Reader: Initial searches for the compound **4-Hydroxy-2,2-dimethylhexanal** did not yield sufficient data for a comprehensive technical guide. Therefore, this guide focuses on the closely related and well-documented compound, 4-Hydroxy-2,2-dimethylhexan-3-one. This structural analog provides a basis for understanding the chemical and physical properties of similar molecules and serves as a valuable reference for researchers in the field.

Introduction

4-Hydroxy-2,2-dimethylhexan-3-one is a bifunctional organic molecule containing both a hydroxyl and a ketone functional group. This alpha-hydroxy ketone, with the chemical formula $C_8H_{16}O_2$, is of interest to researchers and drug development professionals due to its potential as a synthetic intermediate and its relevance in understanding the properties of related compounds. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and spectroscopic characterization.

Chemical Structure and Properties

The IUPAC name for this compound is 4-hydroxy-2,2-dimethylhexan-3-one.^[1] Its structure consists of a six-carbon hexane chain with a ketone at the third position, a hydroxyl group at the fourth position, and two methyl groups at the second position.

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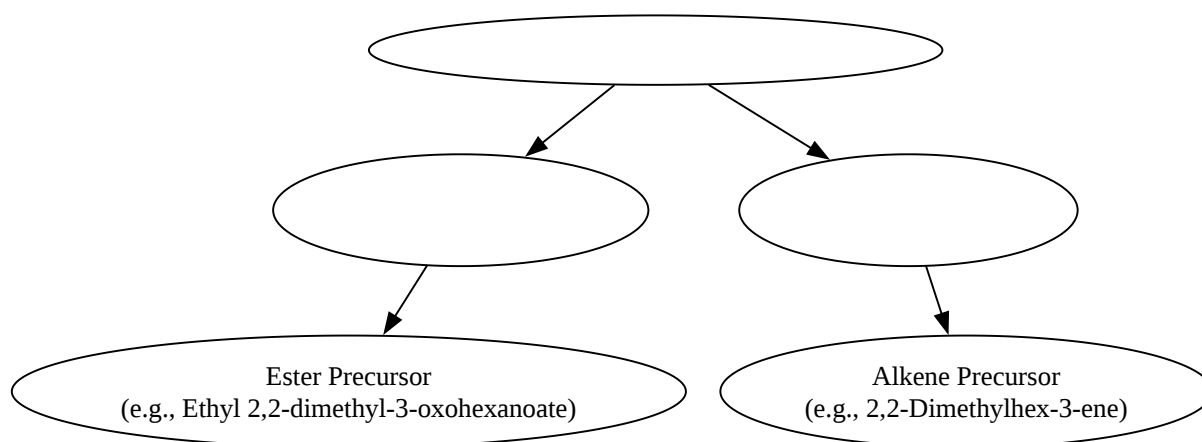
Physicochemical Properties:

Property	Value	Source
Molecular Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[1]
CAS Number	92975-70-7	[1]
Appearance	Colorless to pale yellow liquid (predicted)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Soluble in organic solvents	[2]

Synthesis of 4-Hydroxy-2,2-dimethylhexan-3-one

While specific, detailed synthetic procedures for 4-Hydroxy-2,2-dimethylhexan-3-one are not extensively published in peer-reviewed literature, a plausible and common method for the

synthesis of α -hydroxy ketones is through the acyloin condensation of esters or the oxidation of corresponding alkenes. A potential retrosynthetic analysis is presented below.



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Hypothetical Synthetic Protocol (via Acyloin Condensation):

- Reaction Setup: To a flask containing dry xylene under an inert atmosphere (e.g., argon), add sodium metal.
- Addition of Ester: Heat the mixture to reflux and add a solution of ethyl 2,2-dimethyl-3-oxohexanoate in dry xylene dropwise over a period of several hours.
- Reaction: Continue refluxing with vigorous stirring until the sodium is consumed.
- Workup: Cool the reaction mixture and cautiously add ethanol to quench any remaining sodium. Follow this with the addition of water and separate the organic layer.
- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by fractional distillation or column chromatography.

Spectroscopic Characterization

Spectroscopic analysis is crucial for the structural elucidation and confirmation of 4-Hydroxy-2,2-dimethylhexan-3-one.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), the two geminal methyl groups (a singlet), and the proton on the carbon bearing the hydroxyl group (a multiplet). The hydroxyl proton will appear as a broad singlet, and its chemical shift will be dependent on the solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the carbon bearing the hydroxyl group, and the various aliphatic carbons.

Infrared (IR) Spectroscopy:

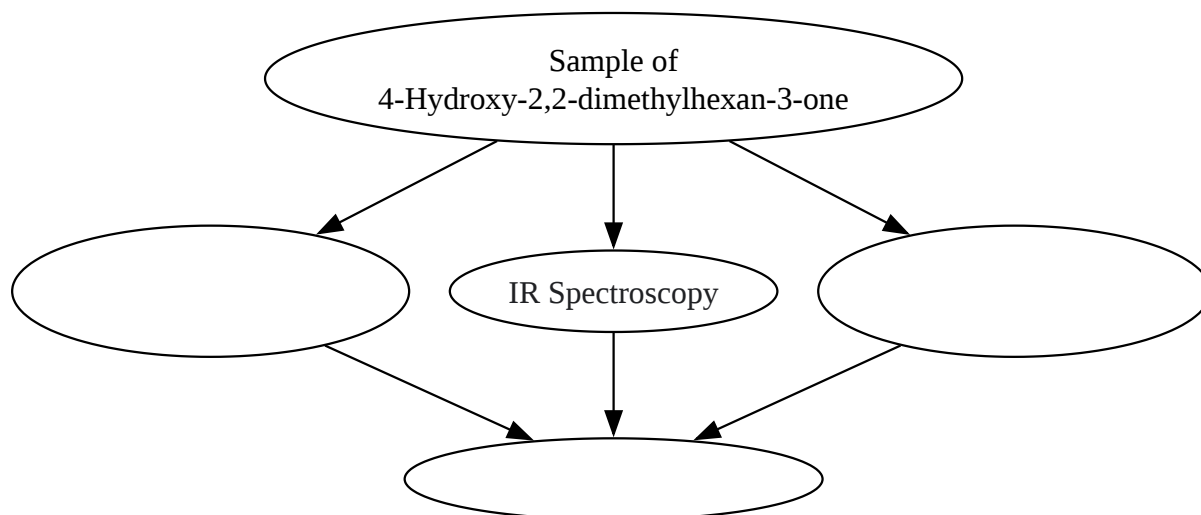
The IR spectrum of 4-Hydroxy-2,2-dimethylhexan-3-one is expected to exhibit the following characteristic absorption bands:

- O-H stretch: A broad band in the region of $3200\text{--}3600\text{ cm}^{-1}$ corresponding to the hydroxyl group.
- C=O stretch: A strong, sharp band around 1710 cm^{-1} indicative of the ketone carbonyl group.
- C-H stretch: Bands in the region of $2850\text{--}3000\text{ cm}^{-1}$ due to the aliphatic C-H bonds.

A vapor phase IR spectrum is available in the PubChem database.[\[1\]](#)

Mass Spectrometry (MS):

The mass spectrum, likely obtained via Gas Chromatography-Mass Spectrometry (GC-MS), would show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (144.21 g/mol).[\[1\]](#) Common fragmentation patterns would involve the loss of small neutral molecules such as water, carbon monoxide, and alkyl fragments. A GC-MS spectrum is available in the PubChem database.[\[1\]](#)



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Potential Applications and Biological Activity

While specific applications and biological activities of 4-Hydroxy-2,2-dimethylhexan-3-one are not well-documented, α -hydroxy ketones as a class of compounds are valuable intermediates in organic synthesis. They can be used in the synthesis of various heterocyclic compounds and other complex molecules. Their bifunctional nature allows for a range of chemical transformations.

Given the structural similarities to other biologically active molecules, 4-Hydroxy-2,2-dimethylhexan-3-one could be investigated for potential pharmacological properties. However, no such studies have been published to date.

Safety and Handling

Detailed toxicological data for 4-Hydroxy-2,2-dimethylhexan-3-one is not available. As with any chemical compound, it should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water.

Conclusion

4-Hydroxy-2,2-dimethylhexan-3-one is an interesting α -hydroxy ketone with potential for further study in synthetic and medicinal chemistry. This guide has provided a comprehensive overview of its structure, properties, and characterization based on available data. Further research into its synthesis, reactivity, and biological activity is warranted to fully explore its potential.

References

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Sources

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- 2. CAS 815-77-0: 4-hydroxy-2,5-dimethylhexan-3-one [cymitquimica.com]
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